

Application Notes & Protocols: 4-Bromophthalimide in Material Science

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Bromophthalimide

Cat. No.: B1267563

[Get Quote](#)

In the landscape of advanced materials, the strategic selection of molecular building blocks is paramount to achieving desired functionalities. **4-Bromophthalimide** stands out as a deceptively simple yet remarkably versatile scaffold. Its utility is anchored in two core structural features: the robust, electron-accepting phthalimide heterocycle, which imparts thermal stability and specific electronic characteristics, and the strategically positioned bromine atom on the aromatic ring. This bromine is not merely a substituent; it is a reactive handle that unlocks a vast chemical space for modification through modern cross-coupling chemistry.

This guide provides an in-depth exploration of **4-bromophthalimide**'s applications in material science. We will move beyond simple procedural lists to dissect the causality behind experimental choices, offering field-proven insights for researchers in polymer chemistry, organic electronics, and fluorescent material development.

Physicochemical Properties of 4-Bromophthalimide

A foundational understanding of a reagent's properties is critical for experimental design. The following table summarizes the key characteristics of **4-bromophthalimide**.

Property	Value	Reference
CAS Number	6941-75-9	[1][2]
Molecular Formula	C ₈ H ₄ BrNO ₂	[1][2]
Molecular Weight	226.03 g/mol	[1][2]
Appearance	White to off-white crystalline powder	[1][3]
Melting Point	232 - 238 °C	[1]
Purity	≥97% (HPLC)	[1][4]
Solubility	Soluble in N,N-DMF, DMAc, DMSO; sparingly soluble in other organic solvents.	[1][5]
IUPAC Name	5-bromoisindole-1,3-dione	[2]

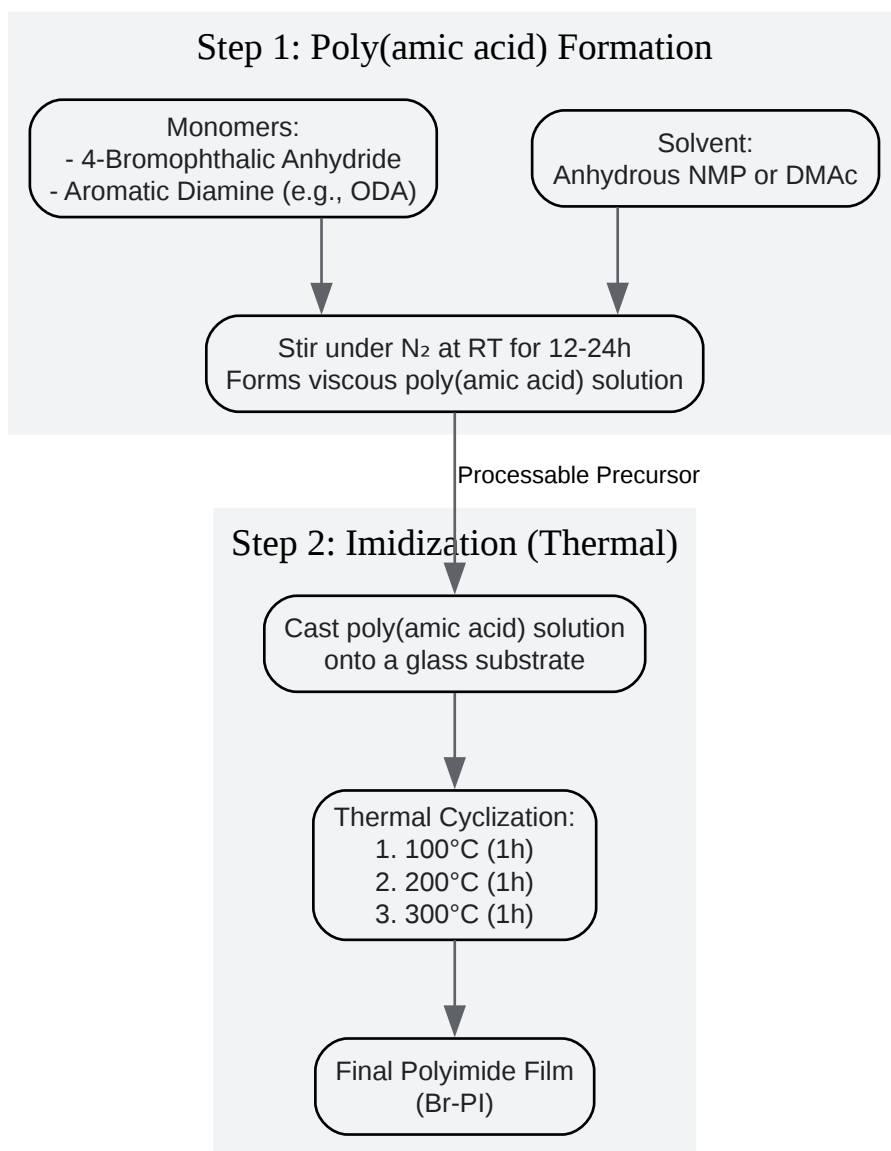
Application 1: High-Performance Polyimide Synthesis

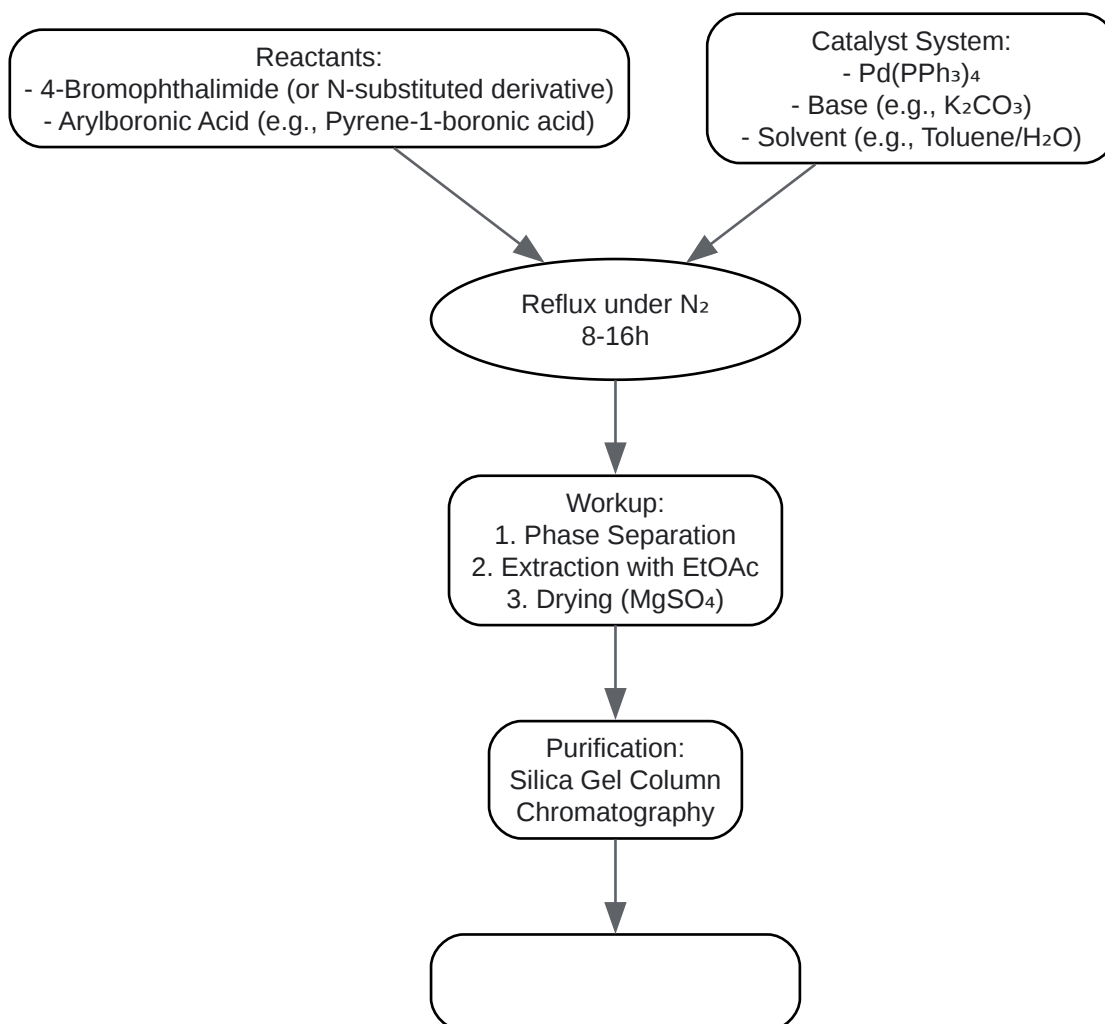
Scientific Rationale: Polyimides are a class of high-performance polymers renowned for their exceptional thermal and chemical stability.[6] The phthalimide moiety is the cornerstone of this stability. By incorporating **4-bromophthalimide** (typically via its anhydride precursor, 4-bromophthalic anhydride) into the polymer backbone, we not only build a stable polyimide but also embed a latent reactive site—the C-Br bond—throughout the material. This allows for post-polymerization modification, enabling the tuning of properties such as solubility, processability, and optoelectronic behavior.[7]

Protocol 1: Two-Step Synthesis of a Bromine-Functionalized Polyimide

This protocol details the synthesis of a polyimide from an aromatic diamine and 4-bromophthalic anhydride (which can be synthesized from **4-bromophthalimide**). The widely practiced two-step method via a soluble poly(amic acid) precursor is employed, as it allows for the casting of films or coatings before the final, often insoluble, polyimide is formed.[6]

Workflow Overview:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. 4-Bromophthalimide | C₈H₄BrNO₂ | CID 236018 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Bromophthalimide 98.0+%, TCI America 5 g | Buy Online | TCI America | Fisher Scientific [fishersci.com]

- 4. 4-Bromophthalimide, 97+% 5 g | Request for Quote | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 5. echemi.com [echemi.com]
- 6. vtechworks.lib.vt.edu [vtechworks.lib.vt.edu]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes & Protocols: 4-Bromophthalimide in Material Science]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1267563#4-bromophthalimide-in-material-science-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com